

Personal protective equipment for handling 3-(Carboxymethoxy)benzoic acid

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Compound of Interest

Compound Name: 3-(Carboxymethoxy)benzoic acid

Cat. No.: B179843

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Essential Safety and Handling Guide for 3-(Carboxymethoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(Carboxymethoxy)benzoic acid**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

Hazard Identification and Classification

3-(Carboxymethoxy)benzoic acid is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

| Hazard Statement | GHS Classification | Signal Word |
|------------------|--|-------------|
| H315 | Skin Corrosion/Irritation, Category 2 | Warning |
| H319 | Serious Eye Damage/Eye Irritation, Category 2A | Warning |
| H335 | Specific Target Organ Toxicity (Single Exposure), Category 3 | Warning |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-(Carboxymethoxy)benzoic acid** to prevent exposure.

| PPE Category | Item | Specification | Rationale |
|--------------------------|--|---|--|
| Eye and Face Protection | Safety Goggles | Chemical splash goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] | Protects against splashes and dust, preventing serious eye irritation.[1][2] |
| Face Shield | Recommended when there is a significant risk of splashing. | | |
| Hand Protection | Chemical-resistant gloves | Nitrile, neoprene, or other appropriate material.[3] Always inspect gloves before use and replace if damaged. | Prevents skin contact and irritation.[1] |
| Body Protection | Laboratory Coat | Long-sleeved, properly fitted lab coat. | Protects skin and personal clothing from contamination.[2] |
| Chemical-resistant Apron | Recommended for larger quantities or when splashing is likely. | | |
| Respiratory Protection | NIOSH-approved Respirator | Required when dusts are generated or if ventilation is inadequate.[2][4] | Prevents inhalation of dust, which can cause respiratory tract irritation.[1][2] |

Safe Handling and Operational Protocol

1. Engineering Controls:

- Always handle **3-(Carboxymethoxy)benzoic acid** in a well-ventilated area.[1][5]

- Use a chemical fume hood for all procedures that may generate dust or aerosols.[2]

2. Procedural Steps:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.[6]
 - Don all required PPE before handling the chemical.
- Handling:
 - Avoid breathing dust.[1]
 - Minimize dust generation during handling and weighing.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[5]
 - Do not eat, drink, or smoke in the laboratory.[5]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][6]
 - Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse. [1] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1] [2] |
| Ingestion | Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention if you feel unwell. [1] |

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the spill.
- Clean-up:
 - For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[\[1\]](#) Avoid generating dust.
 - For large spills, follow the same procedure but with additional caution.

- Decontaminate: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of **3-(Carboxymethoxy)benzoic acid** and any contaminated materials in accordance with local, state, and federal regulations.^[1]
- Do not dispose of down the drain.^[2]
- Contact a licensed professional waste disposal service to dispose of this material.

Workflow for Handling 3-(Carboxymethoxy)benzoic acid

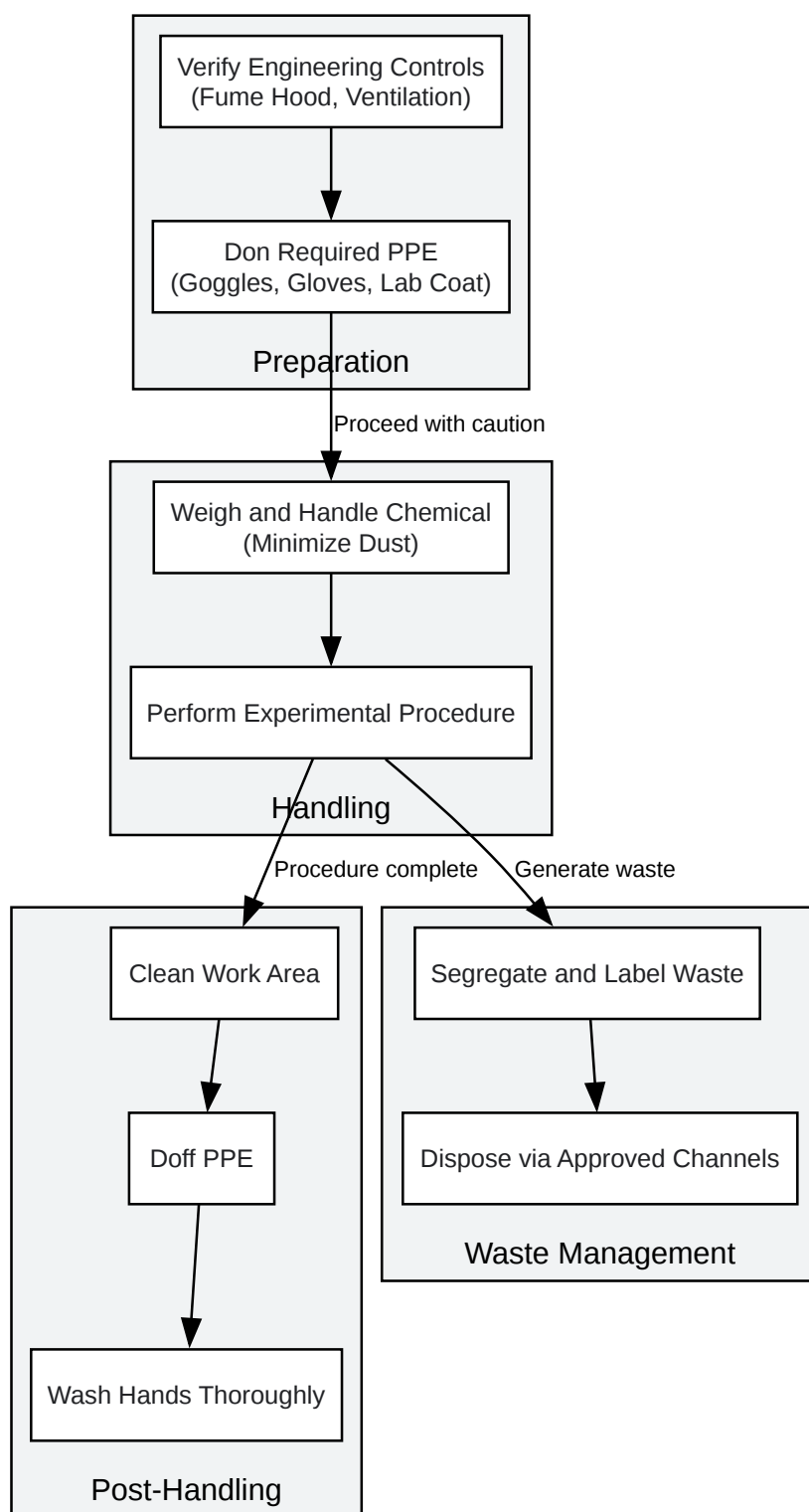


Figure 1: Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **3-(Carboxymethoxy)benzoic acid**.

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